

Application Note: HPLC-Based Quantification of UDP-Galactose and its Metabolites

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Compound of Interest

Compound Name: *Udp-Galactose*

Cat. No.: *B1216138*

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Abstract

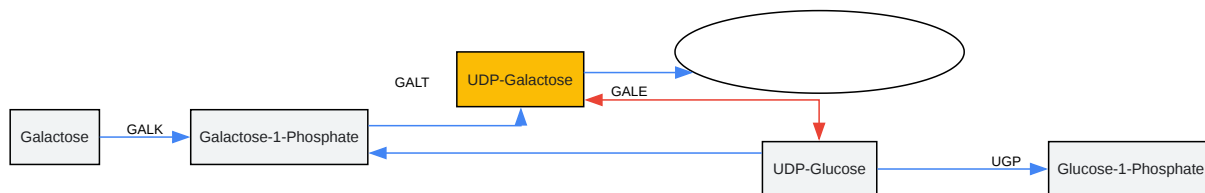
This application note provides a comprehensive guide to the quantification of Uridine Diphosphate Galactose (**UDP-Galactose**) and its key metabolites using High-Performance Liquid Chromatography (HPLC) coupled with mass spectrometry (MS). **UDP-Galactose** is a critical intermediate in cellular glycosylation pathways, and its accurate quantification is essential for research in metabolic disorders, drug development, and glycobiology. This document outlines detailed protocols for sample preparation, chromatographic separation, and mass spectrometric detection, along with data presentation and analysis strategies.

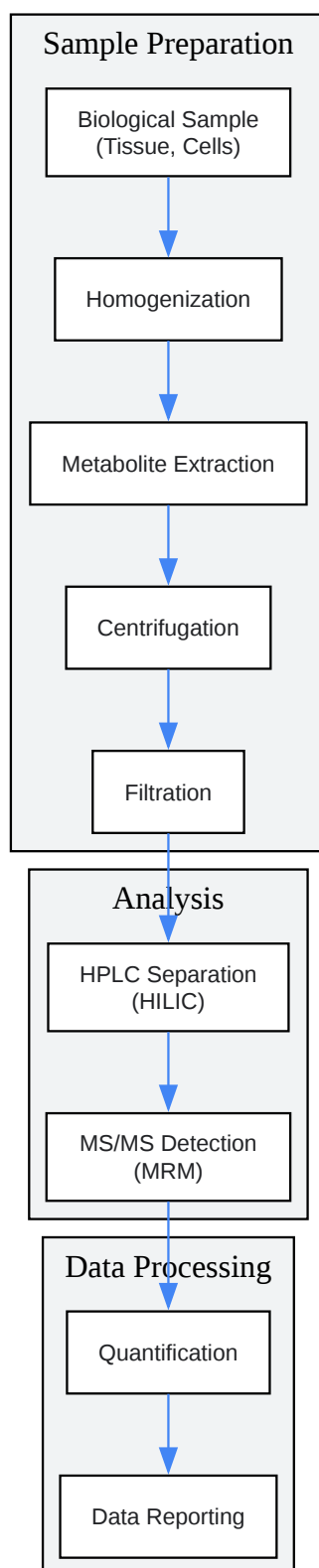
Introduction

Uridine Diphosphate Galactose (**UDP-Galactose**) is a central nucleotide sugar in the Leloir pathway, serving as an activated form of galactose for polysaccharide synthesis and glycosylation reactions.[1] The metabolic flux through this pathway, involving key intermediates such as UDP-Glucose, is crucial for normal cellular function. Dysregulation of **UDP-Galactose** metabolism has been implicated in various diseases, making the precise quantification of **UDP-Galactose** and its related metabolites a key area of interest for researchers and drug development professionals. This application note details a robust and sensitive HPLC-MS/MS method for the simultaneous quantification of these important analytes.

Metabolic Pathway of UDP-Galactose

UDP-Galactose is synthesized from galactose via the Leloir pathway. Dietary galactose is first phosphorylated to Galactose-1-Phosphate. Subsequently, Galactose-1-Phosphate Uridyltransferase (GALT) catalyzes the reaction of Galactose-1-Phosphate with UDP-Glucose to form **UDP-Galactose** and Glucose-1-Phosphate. **UDP-Galactose** can then be epimerized to UDP-Glucose by **UDP-Galactose-4-Epimerase** (GALE), which is a key regulatory step in galactose metabolism.^{[2][3][4][5]}





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